

# A Comprehensive Technical Guide to the Physical Properties of Sulfuric Acid Solutions

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## Compound of Interest

Compound Name: Sulfuric acid

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This technical guide provides an in-depth analysis of the critical physical properties of **sulfuric acid** ( $\text{H}_2\text{SO}_4$ ) at various concentrations. Understanding these properties is paramount for the safe handling, accurate modeling, and effective application of **sulfuric acid** in research, development, and manufacturing processes. This document presents key quantitative data in accessible tabular formats, details the experimental methodologies for property determination, and offers a visual representation of a general experimental workflow.

## Core Physical Properties of Sulfuric Acid Solutions

**Sulfuric acid** is a strong mineral acid with physical characteristics that vary significantly with its concentration in aqueous solutions. The following sections provide data on density, viscosity, boiling point, freezing point, and electrical conductivity.

### Density

The density of **sulfuric acid** solutions is a fundamental property that is directly influenced by both concentration and temperature. As the concentration of **sulfuric acid** increases, the density of the solution also increases. Conversely, an increase in temperature will lead to a decrease in density due to thermal expansion.<sup>[1]</sup> Accurate density measurements are crucial for various applications, including battery manufacturing and fertilizer production.<sup>[1]</sup>

Table 1: Density of **Sulfuric Acid** Solutions at 20°C

Concentration (% w/w)	Density (g/cm <sup>3</sup> )
10	1.066
20	1.139
30	1.218
40	1.303
50	1.395
60	1.498
70	1.611
80	1.727
90	1.814
98	1.836

Data sourced from publicly available chemical engineering handbooks.

## Viscosity

The viscosity of **sulfuric acid** is highly dependent on both its concentration and the ambient temperature. An increase in concentration and a decrease in temperature will result in a significant increase in viscosity.[2][3] This property is particularly important in the design of systems involving fluid transport, such as pumping and mixing, as higher viscosity leads to increased pressure drop.[3]

Table 2: Viscosity of **Sulfuric Acid** Solutions at 20°C

Concentration (% w/w)	Viscosity (mPa·s)
10	1.34
20	1.87
30	2.54
40	3.40
50	4.51
60	6.05
70	8.85
80	14.7
90	21.0
98	25.4

Data compiled from various scientific and engineering sources.

## Boiling Point

The boiling point of **sulfuric acid** solutions increases with concentration, reaching a maximum at the azeotropic mixture of 98.3% H<sub>2</sub>SO<sub>4</sub>.<sup>[4][5]</sup> At this concentration, the vapor and liquid phases have the same composition, and the mixture boils at a constant temperature of approximately 338 °C (640 °F).<sup>[6][7]</sup>

Table 3: Boiling Point of **Sulfuric Acid** Solutions at Atmospheric Pressure

Concentration (% w/w)	Boiling Point (°C)
10	101
20	103
30	107
40	112
50	121
60	136
70	159
80	193
90	276
98.3	338

Data aggregated from chemical engineering literature.

## Freezing Point

The freezing point of **sulfuric acid** solutions exhibits a more complex relationship with concentration compared to other properties. Pure **sulfuric acid** freezes at 10.37 °C.[6] As water is added, the freezing point decreases significantly, reaching a eutectic point at approximately -36 °C for a 98% solution.[8] For more dilute solutions, the freezing point rises again.

Table 4: Freezing Point of **Sulfuric Acid** Solutions

Concentration (% w/w)	Freezing Point (°C)
10	-5
20	-13
30	-35
40	-60
50	-38
60	-8
70	-10
80	3
90	-11
98	-36
100	10.4

Data sourced from scientific publications and handbooks.

## Electrical Conductivity

The electrical conductivity of **sulfuric acid** solutions is dependent on the concentration and is a measure of the solution's ability to conduct an electric current. The conductivity initially increases with concentration, reaches a maximum, and then decreases at very high concentrations. This is because conductivity relies on the presence of mobile ions ( $\text{H}_3\text{O}^+$  and  $\text{HSO}_4^-$ ), and at very high concentrations, the increased viscosity and reduced water activity hinder ion mobility. It's important to note that for a given conductivity value, there could be more than one possible concentration, making it unsuitable for measurement over the full range without additional information.[9]

Table 5: Electrical Conductivity of **Sulfuric Acid** Solutions at 25°C

Concentration (% w/w)	Electrical Conductivity (S/m)
10	43.5
20	68.2
30	81.3
40	79.8
50	69.4
60	54.4
70	37.8
80	22.2
90	10.9
98	1.0

Data compiled from various electrochemical sources.

## Experimental Protocols

Accurate determination of the physical properties of **sulfuric acid** solutions requires precise and well-defined experimental protocols. The following sections outline the methodologies for measuring the key properties discussed in this guide.

### Density Measurement

**Method 1: Hydrometer** A hydrometer is a simple and direct instrument for measuring the specific gravity, and thus the density, of a liquid.

- **Preparation:** Ensure the **sulfuric acid** solution is at a known and constant temperature. Clean and dry the hydrometer and a graduated cylinder of appropriate size.
- **Procedure:** Carefully pour the **sulfuric acid** solution into the graduated cylinder, avoiding the formation of air bubbles. Gently immerse the hydrometer into the solution, allowing it to float freely.

- **Reading:** Read the scale on the hydrometer at the point where the surface of the liquid meets the stem. The reading should be taken at the bottom of the meniscus.
- **Correction:** If the measurement temperature deviates from the standard temperature for which the hydrometer is calibrated, apply a temperature correction factor.

**Method 2: Digital Density Meter** Digital density meters offer higher precision and automated measurements based on the oscillating U-tube principle.

- **Calibration:** Calibrate the instrument using deionized water and a standard of known density.
- **Sample Injection:** Inject the **sulfuric acid** solution into the measuring cell, ensuring no air bubbles are present.
- **Measurement:** The instrument measures the oscillation period of the U-tube filled with the sample and calculates the density. The temperature is typically controlled by the instrument.
- **Data Recording:** The density value is displayed digitally.

## Viscosity Measurement

**Method: Suspended-Level Viscometer** (e.g., Ubbelohde type) This method is suitable for measuring the kinematic viscosity of transparent liquids.

- **Apparatus Setup:** Clean and dry the viscometer thoroughly. Mount the viscometer vertically in a constant-temperature water bath.
- **Sample Loading:** Introduce a precise volume of the **sulfuric acid** solution into the viscometer.
- **Equilibration:** Allow the sample to reach thermal equilibrium with the water bath (typically 15-20 minutes).
- **Measurement:** Using a pipette bulb, draw the liquid up through the capillary tube to a point above the upper timing mark. Release the suction and measure the time it takes for the liquid meniscus to fall from the upper to the lower timing mark.

- **Calculation:** The kinematic viscosity is calculated by multiplying the measured flow time by the viscometer's calibration constant. The dynamic viscosity can then be determined by multiplying the kinematic viscosity by the density of the solution at the same temperature.

## Boiling Point Determination

**Method 1: Distillation** This method is suitable for determining the boiling point of a liquid sample.

- **Apparatus Setup:** Assemble a simple distillation apparatus consisting of a round-bottom flask, a condenser, a thermometer, and a receiving flask. Add a few boiling chips to the round-bottom flask containing the **sulfuric acid** solution.
- **Heating:** Gently heat the flask.
- **Measurement:** As the solution boils and the vapor rises, the thermometer bulb should be positioned so that it is fully immersed in the vapor phase but not touching the liquid. The temperature will stabilize at the boiling point of the solution.
- **Pressure Correction:** Record the atmospheric pressure. If the pressure is not at 1 atm, a correction may be necessary.

**Method 2: Reflux** A reflux setup can also be used to determine the boiling point.

- **Apparatus Setup:** Place the **sulfuric acid** solution and boiling chips in a round-bottom flask. Attach a condenser vertically to the flask.
- **Heating:** Heat the flask to bring the solution to a boil. The vapor will travel up into the condenser, re-condense, and fall back into the flask.
- **Measurement:** Place a thermometer in the vapor path below the condenser. The stable temperature reading will be the boiling point.

## Freezing Point Determination

**Method: Cooling Curve** This method involves monitoring the temperature of the solution as it is cooled.



- **Sample Preparation:** Place the **sulfuric acid** solution in a test tube.
- **Cooling:** Immerse the test tube in a cooling bath (e.g., an ice-salt mixture or a cryostat).
- **Temperature Monitoring:** Place a calibrated thermometer or temperature probe in the solution and record the temperature at regular intervals as the solution cools.
- **Data Analysis:** Plot the temperature as a function of time. The freezing point is the temperature at which the cooling curve plateaus, indicating the phase transition from liquid to solid. For solutions that supercool, the freezing point is the highest temperature reached after solidification begins.

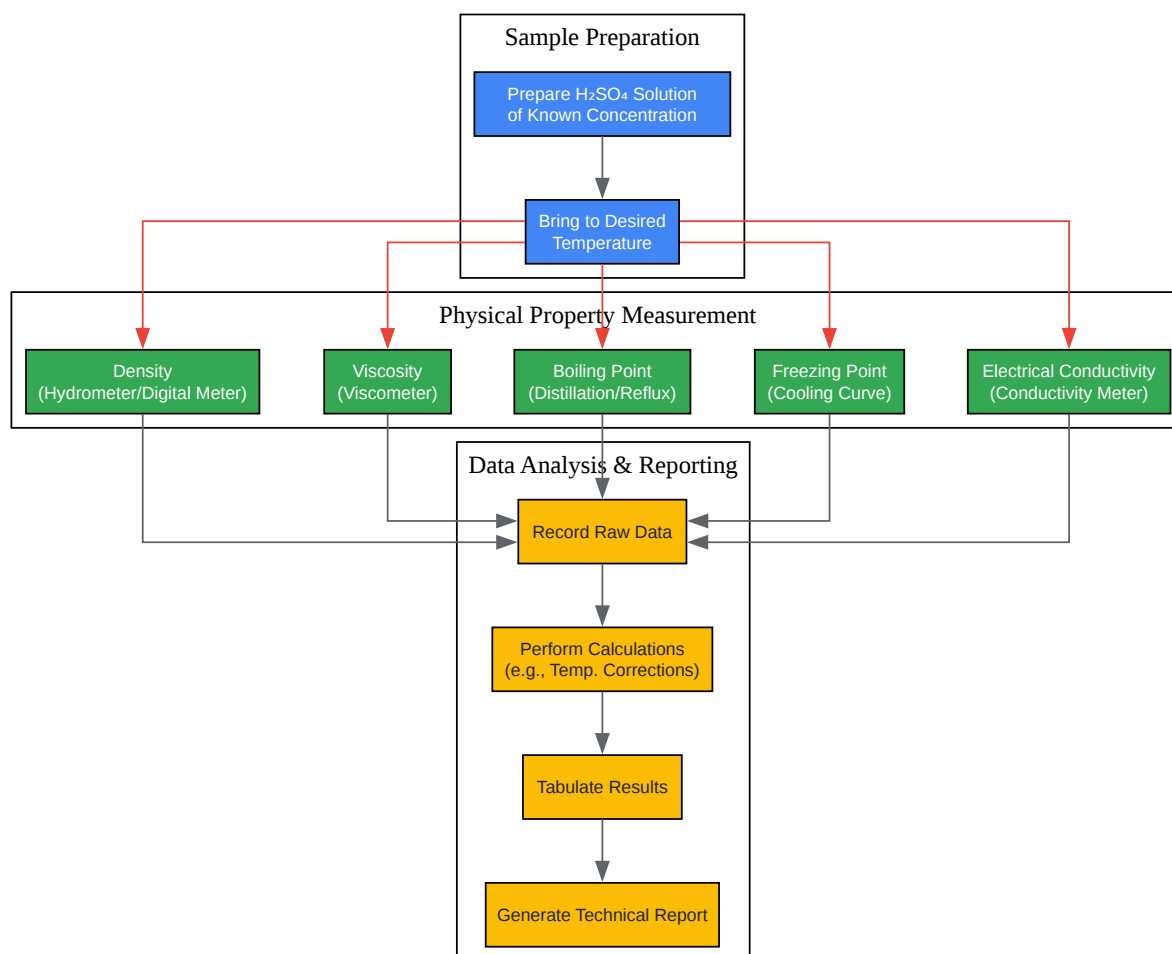
## Electrical Conductivity Measurement

**Method:** Conductivity Meter A conductivity meter with an appropriate probe is used for this measurement.

- **Probe Selection:** For **sulfuric acid**, a probe made of corrosion-resistant materials, such as a toroidal (electrodeless) conductivity sensor, is recommended to prevent damage to the electrodes.<sup>[10][11]</sup>
- **Calibration:** Calibrate the conductivity meter using standard solutions of known conductivity.
- **Measurement:** Immerse the probe in the **sulfuric acid** solution, ensuring it is fully submerged and free of air bubbles.
- **Reading:** Allow the reading to stabilize and record the conductivity value. The measurement should be performed at a known and constant temperature, as conductivity is temperature-dependent.

## Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for determining the physical properties of a **sulfuric acid** solution.



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A generalized workflow for determining the physical properties of **sulfuric acid** solutions.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of Sulfuric Acid Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1172036#physical-properties-of-different-concentrations-of-sulfuric-acid]

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